

Heptadecyl acrylate chemical properties and structure

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Compound of Interest

Compound Name: Heptadecyl acrylate

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An In-depth Technical Guide to **Heptadecyl Acrylate**: Chemical Properties and Structure

Introduction

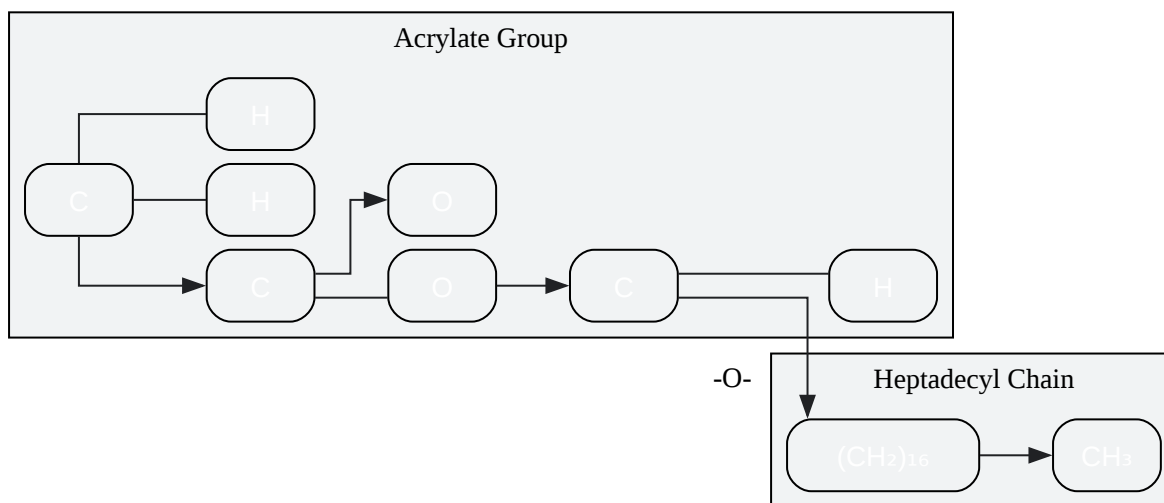
Heptadecyl acrylate (C17A) is a monofunctional acrylate monomer characterized by a long, hydrophobic heptadecyl chain attached to an acrylic acid ester.^[1] This structure imparts significant hydrophobicity, flexibility, and weatherability to polymers derived from it.^{[1][2]} As a versatile raw material, it is used in the synthesis of a wide range of polymers and serves as a valuable feedstock for various chemical syntheses due to its high reactivity and ability to undergo addition reactions.^{[1][2][3]} This guide provides a comprehensive overview of its chemical structure, properties, reactivity, and handling for researchers, scientists, and drug development professionals.

Chemical Structure and Identification

Heptadecyl acrylate is the ester of acrylic acid and heptadecanol. Its structure consists of a seventeen-carbon alkyl chain linked to an acrylate functional group.

- IUPAC Name: heptadecyl prop-2-enoate^[4]
- Synonyms: Heptadecyl 2-propenoate, Acrylic acid heptadecyl ester^{[4][5][6]}
- CAS Number: 28343-58-0^{[4][5][6][7][8]}, 1473386-36-5 (for the branched isomer)^{[1][3]}
- Molecular Formula: C₂₀H₃₈O₂^{[3][4][5][6][7]}

- SMILES: CCCCCCCCCCCCCCCCCOC(=O)C=C^{[4][7]}



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Fig. 1: Simplified structure of **Heptadecyl Acrylate**.

Chemical and Physical Properties

Heptadecyl acrylate is a clear, colorless liquid at room temperature.^{[1][3]} Its key physical and chemical properties are summarized in the tables below.

Quantitative Physical and Chemical Data

Property	Value	Conditions	Source(s)
Molecular Weight	310.5 g/mol	[1][3][4]	[1][3]
Density	0.87 g/cm ³	@ 25 °C	
0.869 g/cm ³	(Predicted)	[7][9]	
0.881 g/cm ³	@ 20.1 °C		
Boiling Point	> 174 °C	[1][3]	
385.6 °C	@ 760 mmHg (Predicted)	[7][9]	[10]
Melting Point	< -100 °C	[1][3]	
Flash Point	173.5 °C	Closed Cup (ISO 2719)	
234 °C	[1]		[1][3]
Vapor Pressure	0.000125 hPa	@ 32 °C	
Viscosity	11 mPa·s	[1][3]	
Water Solubility	< 30 µg/L	@ 20 °C	[10]
logP (Octanol/Water)	9.2	@ 25 °C (OECD 117)	
8.29	[5]		
Glass Transition (Tg)	-72 °C	[1]	[10]
-105 °C	(Measured)	[10]	

Typical Product Specifications

Parameter	Specification	Analytical Method	Source(s)
Assay/Purity	min. 94%	Gas Chromatography	[1][3]
Acid Content	max. 0.05% (as acrylic acid)	ASTM D 1613	[3]
Water Content	max. 0.1%	ASTM E 203	[1][3]
Color	max. 100 APHA	ASTM D 1209	[3]
Standard Stabilization	175 ± 25 ppm MEHQ	HPLC	[1][3]

Reactivity and Polymerization

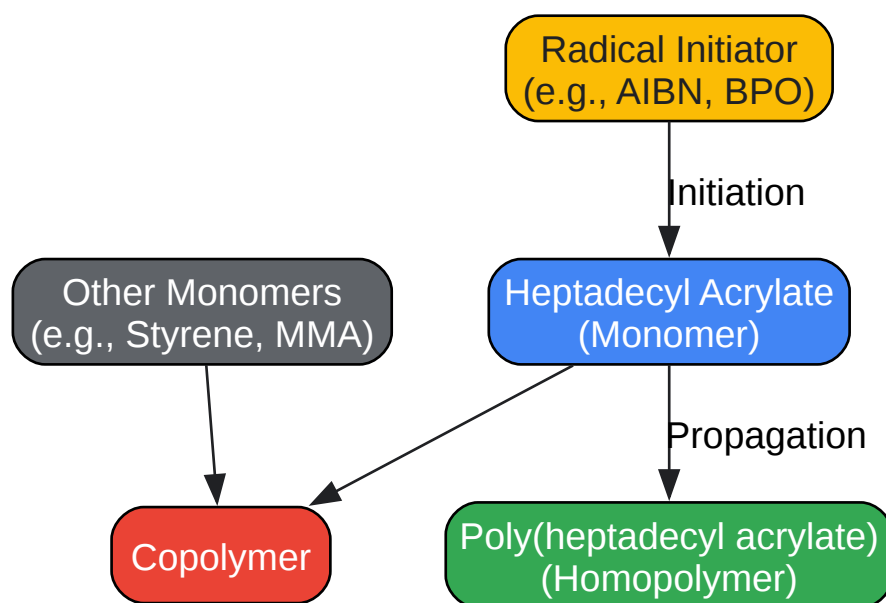
Heptadecyl acrylate is a highly reactive monomer that readily undergoes polymerization.[1][2]

Its primary reactivity stems from the acrylate group, which can participate in free-radical polymerization to form homopolymers or copolymers.

It can be copolymerized with a wide variety of other monomers, including:

- (Meth)acrylic acid and its salts, amides, and esters[1][2][3]
- Acrylonitrile[1][2][3]
- Maleic acid esters[1][2][3]
- Vinyl acetate and vinyl chloride[1][2][3]
- Styrene and butadiene[1][2][3]

This copolymerization allows for the tailoring of polymer properties for specific applications. The long heptadecyl chain imparts hydrophobicity, chemical resistance, flexibility, and a low glass transition temperature to the resulting polymers.[1][2] It is also a useful starting material for chemical synthesis, as it readily undergoes addition reactions with many organic and inorganic compounds.[1][2][3]



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Fig. 2: General polymerization pathways for **Heptadecyl Acrylate**.

Experimental Protocols

While specific synthesis protocols are proprietary, the quality and properties of **heptadecyl acrylate** are typically verified using standardized analytical methods.

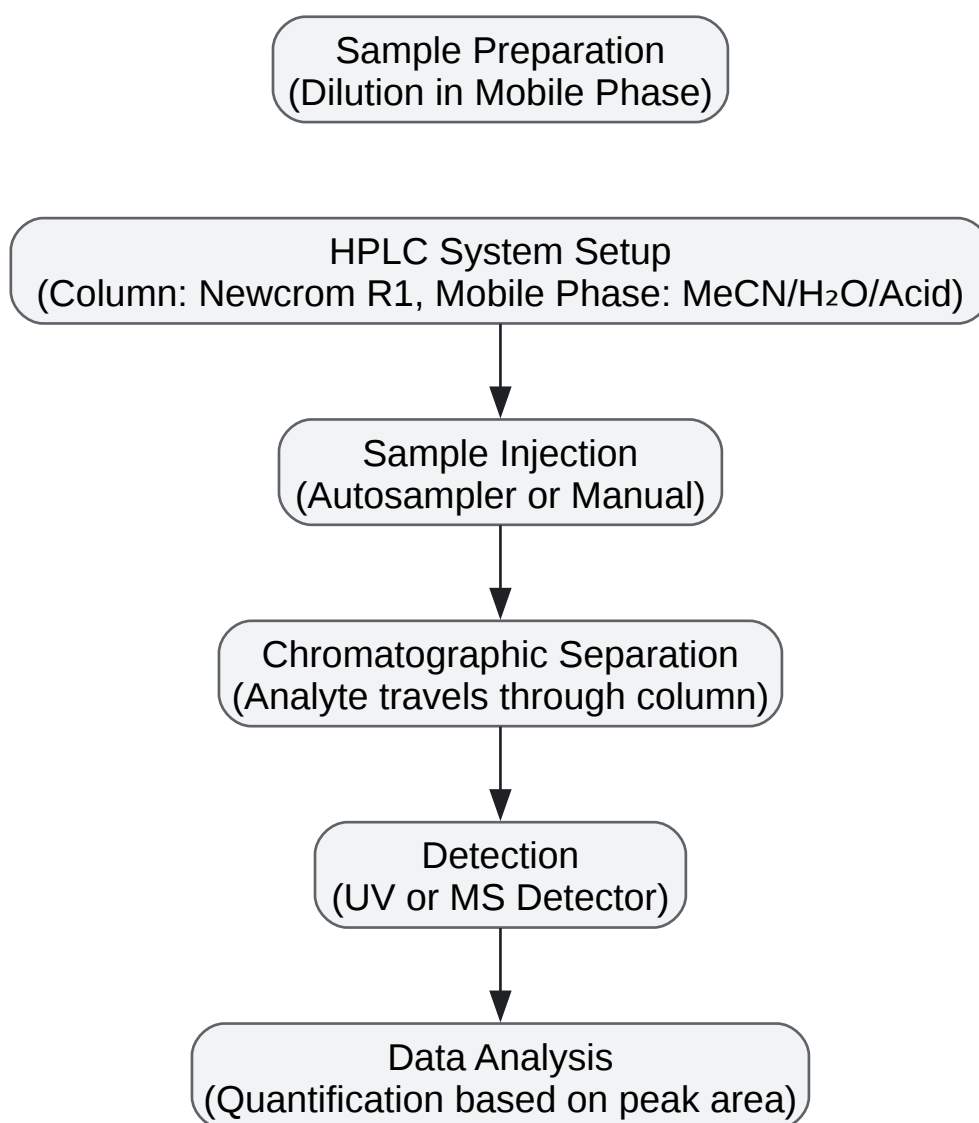
Analytical Methods Cited

- Assay: The purity of the monomer is determined by Gas Chromatography (GC).[3]
- Acid Content: Titrimetric methods, such as ASTM D 1613, are used to quantify the residual acid content.[3]
- Water Content: The Karl Fischer titration method, outlined in ASTM E 203, is employed to measure water content.[3]
- Color: The APHA color scale (ASTM D 1209) is used to assess the color of the liquid monomer.[3]
- Stabilizer Content: High-Performance Liquid Chromatography (HPLC) is used to quantify the concentration of the MEHQ inhibitor.[3] An example application note demonstrates the

analysis of **heptadecyl acrylate** using reverse-phase (RP) HPLC with a mobile phase of acetonitrile, water, and an acid modifier.[5]

General Workflow for HPLC Analysis

The following diagram illustrates a typical workflow for analyzing **heptadecyl acrylate** via HPLC, for instance, to determine stabilizer concentration.



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Fig. 3: General workflow for HPLC analysis of **Heptadecyl Acrylate**.

Applications in Research and Development

Heptadecyl acrylate's unique properties make it a valuable monomer in materials science and potentially in drug development.

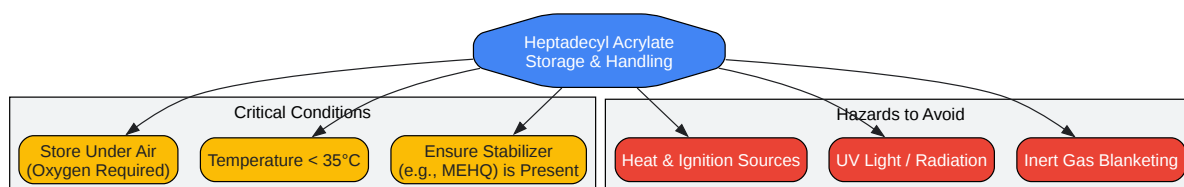
- **Polymer Synthesis:** Its primary application is as a monomer to produce polymers with specific characteristics such as high hydrophobicity, low shrinkage, chemical resistance, adhesion, and flexibility.[\[1\]](#)[\[2\]](#)
- **Lubricants:** It is used in the production of high-temperature, high-shear (HTHS) and fuel-efficient lubricants.[\[1\]](#)
- **Biomedical Potential:** Although direct experimental data is limited, long-chain alkyl acrylates are explored for creating hydrophobic and biodegradable polymers.[\[11\]](#) These materials are candidates for applications in controlled drug delivery of hydrophobic drugs and as biocompatible coatings for medical devices.[\[11\]](#)

Safety and Handling

Heptadecyl acrylate requires careful handling to ensure safety and maintain product integrity. It is classified as causing skin irritation and may cause an allergic skin reaction.[\[12\]](#)

Key Handling and Storage Recommendations:

- **Preventing Polymerization:** The product is stabilized, typically with MEHQ. To prevent spontaneous polymerization, it must always be stored under air, never under inert gases like nitrogen, as oxygen is required for the stabilizer to function effectively.[\[1\]](#)[\[10\]](#)
- **Storage Conditions:** Storage temperature should not exceed 35°C.[\[1\]](#) It should be protected from heat, UV light, and other high-energy radiation.[\[10\]](#)
- **Materials:** The preferred construction material for storage tanks and pipes is stainless steel.[\[1\]](#)[\[3\]](#) Carbon steel can be used, but rust formation may be an issue.[\[3\]](#)
- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses with side-shields, and appropriate work clothing to avoid skin and eye contact.[\[10\]](#)[\[12\]](#)



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Fig. 4: Key safety considerations for storing **Heptadecyl Acrylate**.

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